

Technical Support Center: Troubleshooting Surface Tackiness from Irganox 1035 Exudation

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Compound of Interest		
Compound Name:	Irganox 1035	
Cat. No.:	B1582434	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to understanding and mitigating surface tackiness caused by the exudation of the antioxidant **Irganox 1035**.

Section 1: Frequently Asked Questions (FAQs)

Q1: What is Irganox 1035 exudation, also known as "blooming"?

A1: **Irganox 1035** exudation, or blooming, is the process where molecules of the antioxidant migrate from the bulk of a polymer matrix to the surface.[1] This migration results in the formation of a thin layer on the material's surface, which can manifest as a hazy film, discoloration, or an oily, tacky feel.[2] The phenomenon is driven by factors such as the additive's solubility in the polymer and its diffusion coefficient.[3]

Q2: Why does my material's surface become tacky after incorporating **Irganox 1035**?

A2: The surface tackiness is a direct result of the accumulation of **Irganox 1035** on the surface. When the antioxidant blooms, it forms a surface layer that can be perceived as sticky or oily.[2] [4] This occurs because the additive is not fully integrated or has been forced out of the polymer matrix.

Q3: What are the primary causes of **Irganox 1035** exudation?

A3: Several factors can lead to the exudation of Irganox 1035:



- Poor Compatibility/Solubility: The most common cause is a lack of solubility of Irganox 1035
 within the specific polymer matrix.[1][3]
- High Concentration: Using a concentration of Irganox 1035 that exceeds its saturation limit in the polymer will inevitably lead to blooming.[1]
- Processing Conditions: High temperatures and mechanical stress during processing can increase the mobility of the antioxidant molecules, facilitating their migration to the surface.
 [1] Inadequate mixing can also create localized areas of high concentration, which are prone to blooming.[5]
- Environmental Factors: Exposure to excessive heat, humidity, or light during storage or use can accelerate the migration process.[1]
- Polymer Morphology: Polymers with a higher degree of free volume or amorphous regions may allow for easier migration of additives compared to those with more crystalline structures.[5]

Q4: How can I confirm that the surface tackiness is caused by Irganox 1035?

A4: To confirm that **Irganox 1035** is the cause of the tackiness, the substance on the surface must be collected and analyzed. This can be done by wiping or washing the surface with a suitable solvent.[1] The collected sample can then be analyzed using various techniques:

- Fourier Transform Infrared Spectroscopy (FTIR): To identify the chemical functional groups present in the exudate.[1][5]
- Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): To definitively identify and quantify the migrated compounds.[5][6]

Section 2: Troubleshooting Guide

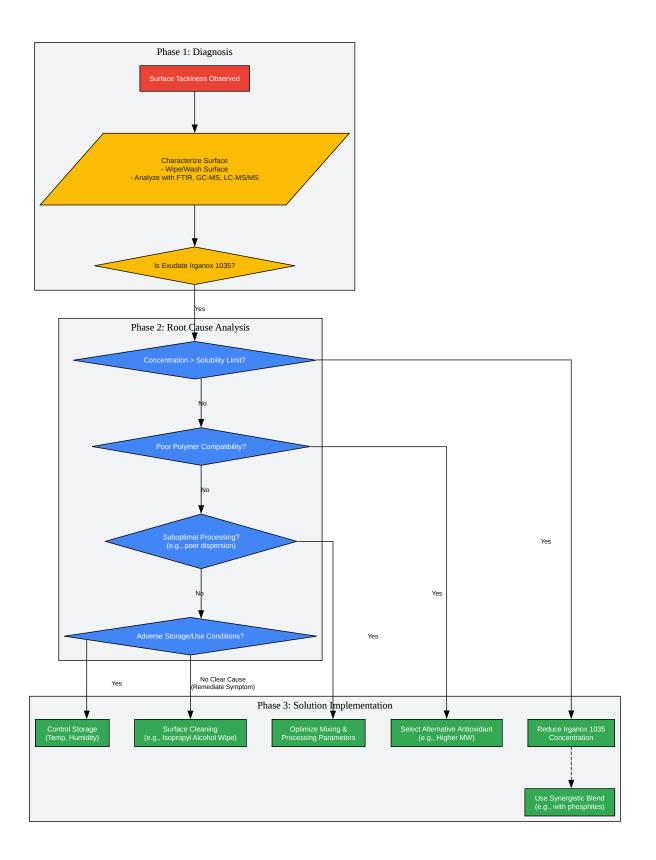
This guide provides a systematic approach to diagnosing and solving issues related to **Irganox 1035** exudation.



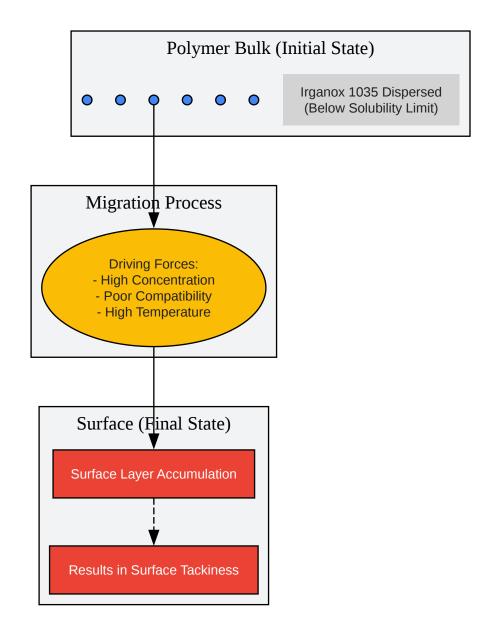
Problem: A polymer or drug formulation exhibits unexpected surface tackiness after the addition of Irganox 1035.

Below is a workflow to troubleshoot this issue.









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